

An In-depth Technical Guide to 1-Bromo-2,5-dimethoxybenzene

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Compound of Interest

Compound Name: **1-Bromo-2,5-dimethoxybenzene**

Cat. No.: **B144562**

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This guide provides a comprehensive overview of the chemical and physical properties of **1-Bromo-2,5-dimethoxybenzene**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical Data

1-Bromo-2,5-dimethoxybenzene is a substituted aromatic compound. Its fundamental properties are summarized below for easy reference.

Property	Value
Chemical Formula	C8H9BrO2 [1]
Molecular Weight	217.06 g/mol [1] [2] [3]
Linear Formula	BrC6H3(OCH3)2 [2]
CAS Number	25245-34-5 [1] [2] [3]
EC Number	246-756-7 [2]
MDL Number	MFCD00008355 [1] [2]

Physicochemical Properties

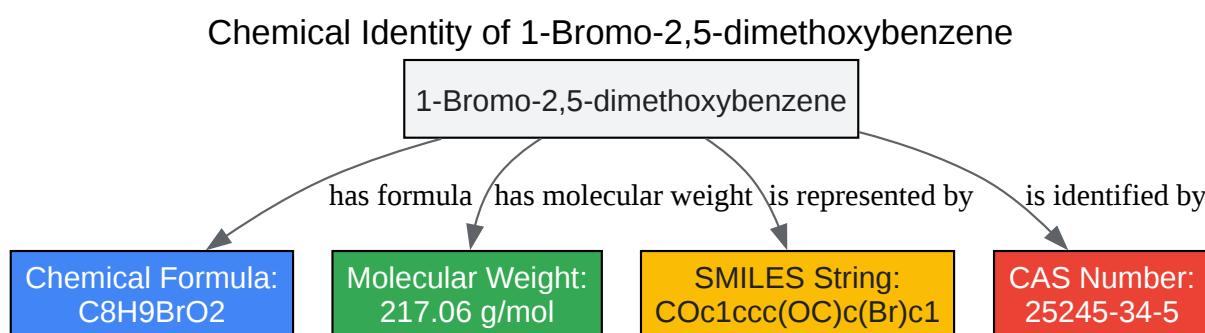
Property	Value
Boiling Point	130-131 °C at 10 mmHg[2]
Density	1.445 g/mL at 25 °C[2]
Refractive Index	n _{20/D} 1.57[2]
Flash Point	113 °C (closed cup)

Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions involving **1-Bromo-2,5-dimethoxybenzene** are not available in the provided search results. However, it is noted that this compound can be used as a methylating agent in Friedel-Crafts acylation reactions[1]. The synthesis of specific target molecules using this reagent would follow standard organic chemistry methodologies, tailored to the desired product.

Chemical Identity and Properties Relationship

The following diagram illustrates the logical relationship between the compound's name, its structural representation (via SMILES), and its key identifiers and properties.



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Caption: Logical relationship of **1-Bromo-2,5-dimethoxybenzene**'s identifiers.

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References

- 1. 1-Bromo-2,5-dimethoxybenzene | 25245-34-5 | FB145551 [biosynth.com]
- 2. 1-Bromo-2,5-dimethoxybenzene 98 25245-34-5 [sigmaaldrich.com]
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